

# 2-(4-Chlorophenoxy)acetonitrile chemical formula and molecular weight

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## Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)acetonitrile

Cat. No.: B1347151

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## An In-depth Technical Guide to 2-(4-Chlorophenoxy)acetonitrile

This guide provides essential chemical information for **2-(4-Chlorophenoxy)acetonitrile**, tailored for researchers, scientists, and professionals in drug development.

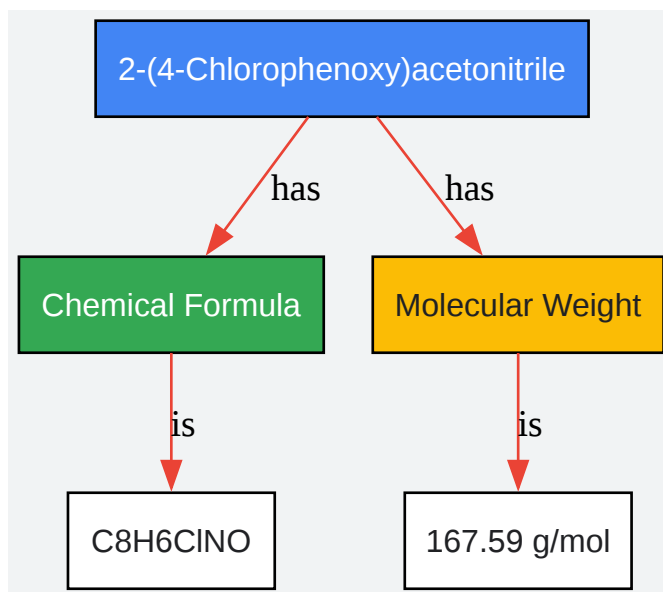
## Core Chemical Data

The fundamental properties of **2-(4-Chlorophenoxy)acetonitrile** are summarized below, providing a clear and concise reference for laboratory use.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>6</sub> ClNO <sup>[1][2][3][4][5][6]</sup>
Molecular Weight	167.59 g/mol <sup>[2]</sup>
Synonyms	4-Chlorophenoxyacetonitrile, (4-chlorophenoxy)acetonitrile <sup>[1][3][5][6]</sup>

## Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



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### Chemical Identity of **2-(4-Chlorophenoxy)acetonitrile**

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## References

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